

Synergistic Effect of Strontium and Fluoride on Enamel Remineralization: A Comparative Guide

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Compound of Interest

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The prevention and reversal of dental caries, a multifactorial disease characterized by the demineralization of tooth enamel, is a primary goal in oral healthcare. While fluoride has long been the cornerstone of caries prevention through its ability to promote remineralization and form acid-resistant fluorapatite, emerging research has highlighted the synergistic potential of combining fluoride with strontium. This guide provides an objective comparison of the remineralization efficacy of strontium and fluoride, alone and in combination, supported by experimental data from key in vitro studies.

Quantitative Data Comparison

The following tables summarize the quantitative data from two significant in vitro studies that investigated the effects of strontium and fluoride on enamel remineralization.

Table 1: Effect of Strontium and Fluoride on Lesion Depth and Mineral Loss

This table presents data from a study by Thuy et al. (2008), which evaluated the remineralization of artificial caries-like lesions in human enamel.[\[1\]](#)

Treatment Group	Mean Lesion Depth (μm) \pm SD	Mean Mineral Loss (vol% μm) \pm SD	Percentage of Remineralization (%) \pm SD
Fluoride (F) Only			
0.05 ppm F	105.3 \pm 15.8	3019 \pm 456	18.9 \pm 10.1
0.1 ppm F	98.7 \pm 12.5	2898 \pm 398	24.5 \pm 8.7
1 ppm F	85.6 \pm 11.2	2543 \pm 354	35.8 \pm 7.9
Strontium (Sr) + Fluoride (F)			
10 ppm Sr + 0.05 ppm F	89.4 \pm 13.1	2612 \pm 412	31.5 \pm 9.5
10 ppm Sr + 0.1 ppm F	75.2 \pm 10.9	2201 \pm 311	46.2 \pm 8.2
10 ppm Sr + 1 ppm F	68.9 \pm 9.8	1987 \pm 289	53.4 \pm 7.1

Data adapted from Thuy et al., Archives of Oral Biology, 2008.[1]

Table 2: Effect of Strontium and Fluoride on Mineral Gain in Artificial Caries Lesions

This table showcases data from a study by Yassen et al. (2012), which assessed the remineralization of artificial caries lesions in bovine enamel using a 3x3 factorial design.[2]

Treatment Group	Mean Mineral Gain (vol% μm) \pm SD
0 ppm Sr + 0 ppm F	15.3 \pm 8.2
0 ppm Sr + 0.05 ppm F	28.9 \pm 10.1
0 ppm Sr + 0.1 ppm F	25.4 \pm 9.5
10 ppm Sr + 0 ppm F	12.8 \pm 7.5
10 ppm Sr + 0.05 ppm F	35.6 \pm 11.2
10 ppm Sr + 0.1 ppm F	29.8 \pm 10.8
15 ppm Sr + 0 ppm F	14.1 \pm 7.9
15 ppm Sr + 0.05 ppm F	31.2 \pm 10.5
15 ppm Sr + 0.1 ppm F	27.7 \pm 9.9

Data adapted from Yassen et al., Quintessence International, 2012.[2]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Protocol 1: Thuy et al. (2008) - In Vitro Enamel Remineralization[1]

- Specimen Preparation: Sixty caries-free human premolars were used. Enamel blocks (4x4 mm) were prepared from the buccal and lingual surfaces. The surfaces were polished with wet silicon carbide paper and diamond paste.
- Creation of Artificial Caries Lesions: The enamel blocks were immersed in a demineralizing solution containing 2.2 mM CaCl_2 , 2.2 mM KH_2PO_4 , and 50 mM acetic acid (pH 4.4) for 96 hours at 37°C.
- Remineralization Treatment: The demineralized enamel blocks were divided into six groups and immersed in remineralizing solutions for 14 days at 37°C. The remineralizing solutions

contained 1.5 mM CaCl_2 , 0.9 mM KH_2PO_4 , and 20 mM HEPES buffer (pH 7.0) with varying concentrations of fluoride and strontium as detailed in Table 1.

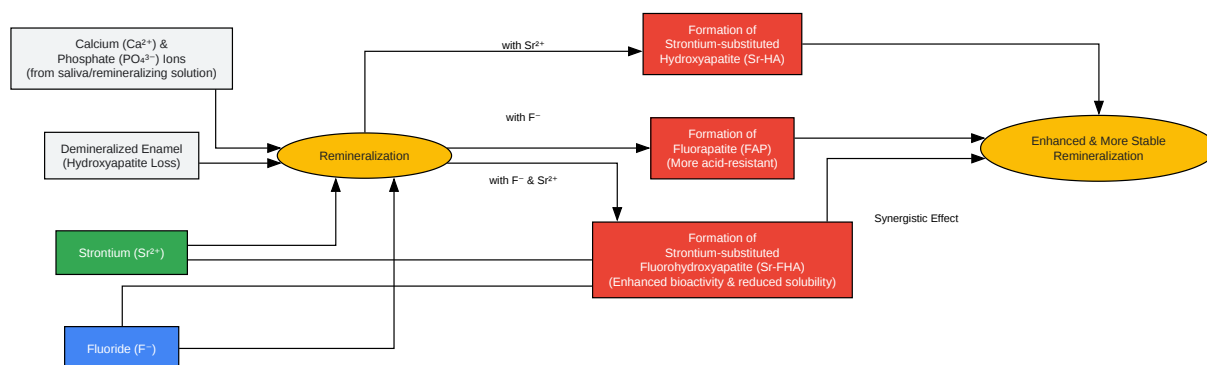
- Analysis: Lesion depth and mineral loss were determined using transversal microradiography (TMR). The percentage of remineralization was calculated based on the change in mineral loss.

Protocol 2: Yassen et al. (2012) - In Vitro Enamel Remineralization[2]

- Specimen Preparation: One hundred and thirty-five bovine incisors were used to prepare enamel specimens. The labial surfaces were polished.
- Creation of Artificial Caries Lesions: Artificial caries lesions were created by immersing the specimens in a demineralizing solution containing 0.1 M lactic acid and 0.2% Carbopol C907, saturated with hydroxyapatite at pH 5.0, for 144 hours at 37°C.
- Remineralization Treatment: The specimens were randomly assigned to nine treatment groups (n=15) in a 3x3 factorial design with varying concentrations of strontium (0, 10, or 15 ppm) and fluoride (0, 0.05, or 0.1 ppm) in a remineralizing solution. The specimens were subjected to a pH cycling model for 10 days, alternating between the treatment solutions and a demineralizing solution.
- Analysis: The mineral gain in the lesions was quantified using transversal microradiography (TMR).

Proposed Mechanism of Synergistic Action

While the precise signaling pathways are still under investigation, the synergistic effect of strontium and fluoride is believed to stem from their influence on the crystallization of hydroxyapatite, the primary mineral component of enamel.



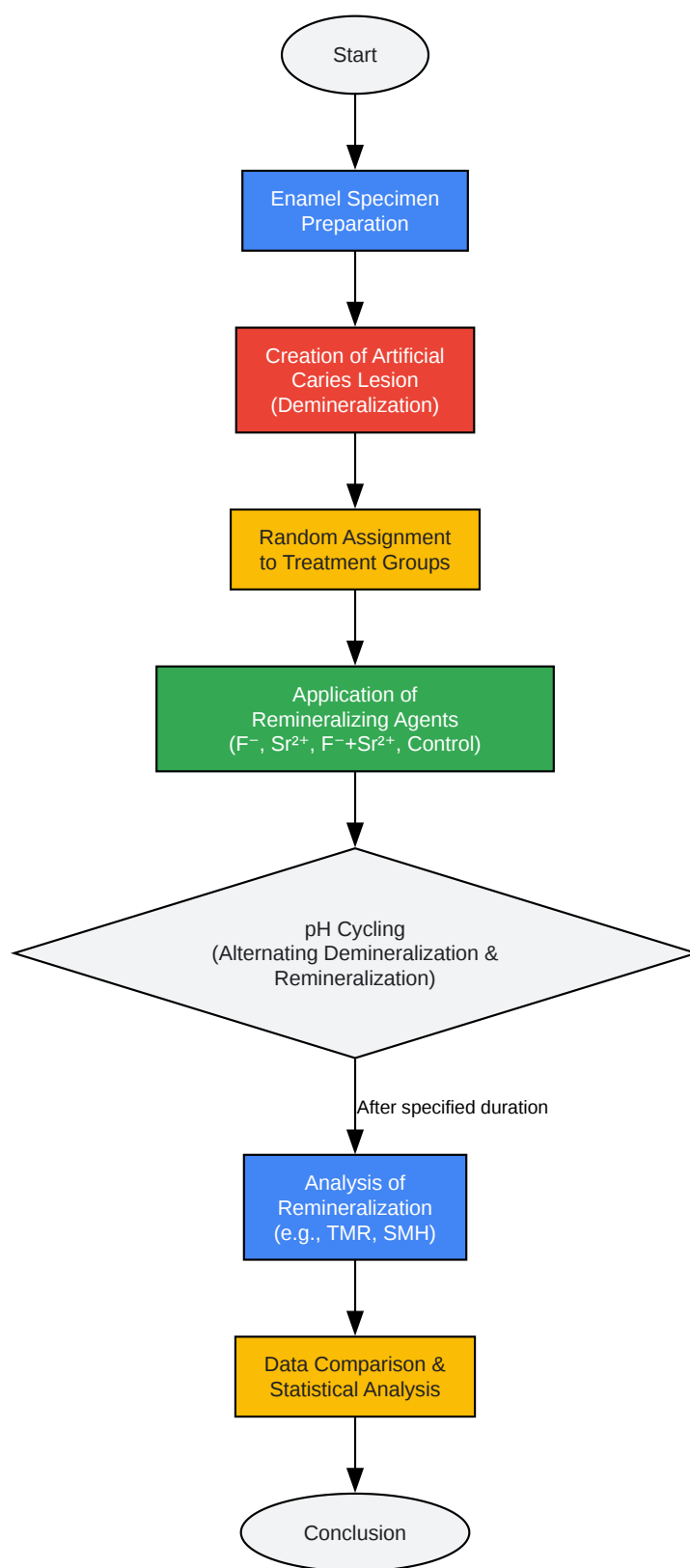
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Caption: Proposed mechanism of the synergistic effect of strontium and fluoride on enamel remineralization.

The diagram illustrates that both fluoride and strontium individually contribute to remineralization by forming more stable apatite crystals. Fluoride promotes the formation of fluorapatite, which is less soluble in acidic conditions than hydroxyapatite. Strontium, being chemically similar to calcium, can be incorporated into the hydroxyapatite lattice to form strontium-substituted hydroxyapatite. The synergistic effect is most pronounced when both ions are present, leading to the formation of strontium-substituted fluorohydroxyapatite. This novel crystal structure is suggested to have enhanced bioactivity and even lower solubility, resulting in a more robust and acid-resistant remineralized enamel surface.[3][4]

Experimental Workflow

The general workflow for in vitro studies investigating enamel remineralization is depicted below.



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